

Unveiling the Specificity of CDD-1653: A KINOMEScan Off-Target Profile Analysis

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Compound of Interest

Compound Name: CDD-1653

Cat. No.: B15543945

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A Comparative Guide for Researchers in Drug Discovery

In the quest for novel therapeutics, the precise understanding of a compound's interaction with its intended target and potential off-targets is paramount. This guide provides a detailed analysis of the off-target profile of **CDD-1653**, a potent and selective inhibitor of Bone Morphogenetic Protein Receptor Type 2 (BMPR2), utilizing the comprehensive KINOMEScan™ platform. This analysis is crucial for researchers and drug development professionals to assess the compound's specificity and potential for off-target related effects.

CDD-1653 has been identified as a highly potent inhibitor of BMPR2 with an IC₅₀ of 2.8 nM.[1][2][3] Its mechanism of action involves reducing the ability of ATP to bind to the kinase domain of BMPR2, thereby modulating the downstream signaling pathway.[1] To further characterize its selectivity, a comprehensive off-target profile was generated using the KINOMEScan™ assay, a competition-based binding assay that quantitatively measures the interaction of a compound against a large panel of kinases.

CDD-1653 KINOMEScan™ Selectivity Profile

The KINOMEScan™ analysis for **CDD-1653** was conducted to assess its binding affinity against a broad panel of over 400 kinases. The results underscore the remarkable selectivity of

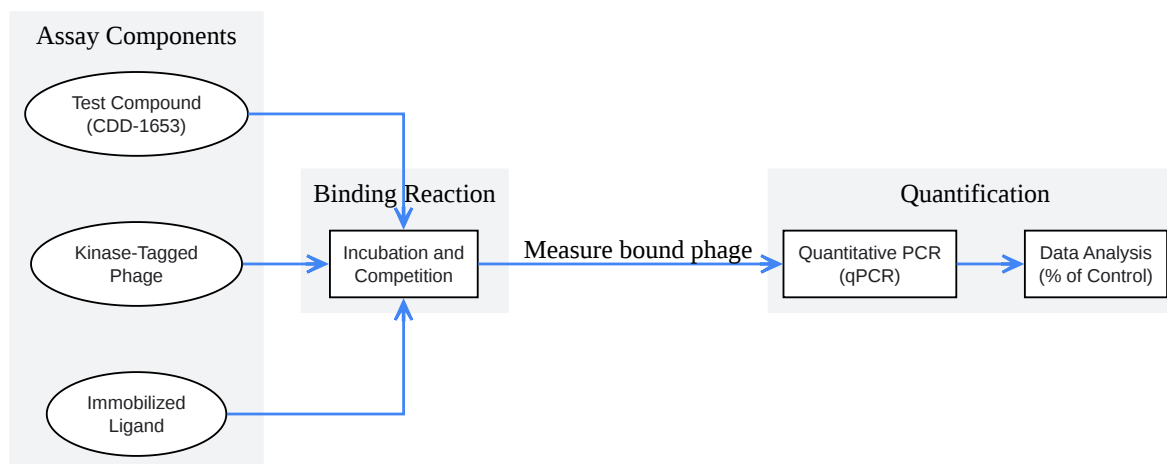
CDD-1653 for its primary target, BMPR2.

Target	Binding (% of Control)	Selectivity Notes
BMPR2	0	Extreme target selectivity observed in KINOMEScan analysis.[4]
Other Kinases	Inactive	Profiled against over 408 off-target kinases and found to be completely selective.[2] The closest off-target, ALK1, showed greater than 1000 nM potency, indicating high selectivity.[5]

The KINOMEScan™ data is typically reported as "% of Control", where a lower percentage indicates stronger binding. A value of 0 for BMPR2 signifies very strong inhibition of binding.

The KINOMEScan™ Experimental Workflow

The KINOMEScan™ platform provides a robust method for assessing kinase inhibitor selectivity. The experimental workflow is based on a competitive binding assay.



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Figure 1. A simplified workflow of the KINOMEScan™ competitive binding assay.

Experimental Protocol: KINOMEScan™ Assay

The KINOMEScan™ assay is a proprietary technology, and the detailed protocol is specific to the service provider. However, the general principles of the assay are well-documented.^{[6][7][8]}

- **Assay Components:** The core components of the assay are a kinase-tagged T7 phage, an immobilized ligand (typically ATP-competitive) coupled to a solid support, and the test compound (**CDD-1653**).^{[6][7]}
- **Competitive Binding:** The test compound is incubated with the kinase-tagged phage and the immobilized ligand. The test compound competes with the immobilized ligand for binding to the kinase's active site.
- **Quantification of Bound Kinase:** After the binding reaction reaches equilibrium, the amount of kinase-tagged phage bound to the solid support is quantified. This is achieved through quantitative PCR (qPCR) of the DNA tag present on the phage.^{[6][7]}

- **Data Interpretation:** The amount of kinase bound to the immobilized ligand is measured in the presence of the test compound and compared to a DMSO control. The results are typically expressed as "percent of control," where a lower percentage indicates stronger inhibition of the kinase-ligand interaction by the test compound.[\[7\]](#)

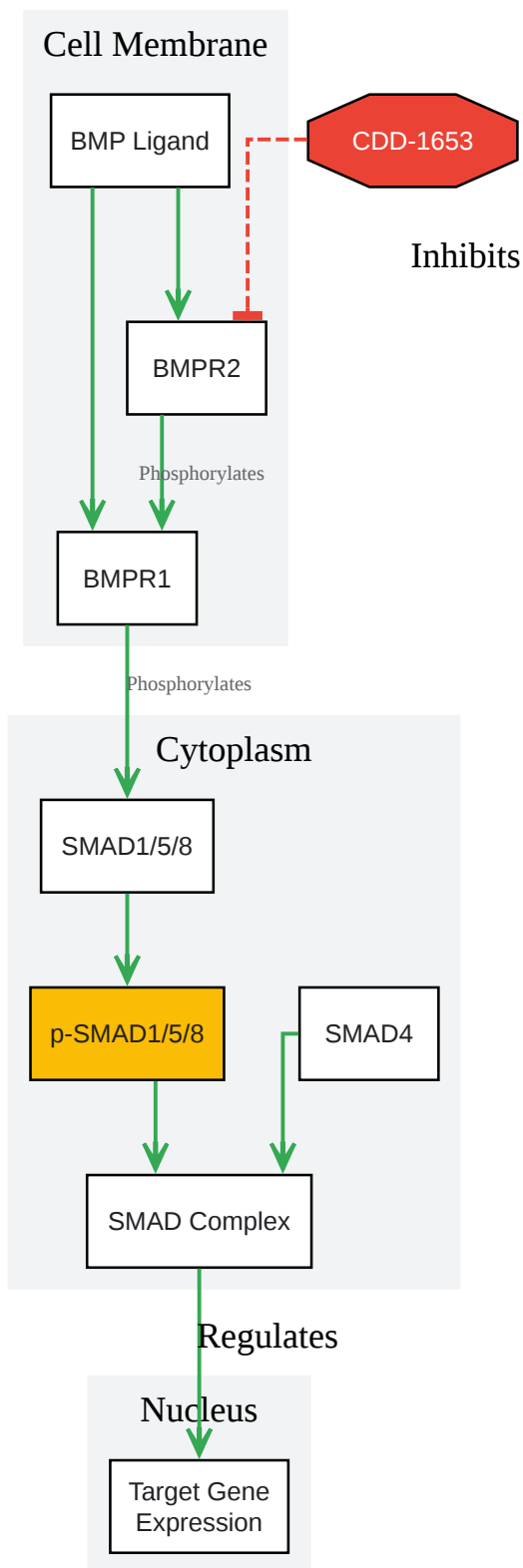
Comparison with Alternative Kinase Profiling Technologies

While KINOMEScan™ is a widely used platform for determining inhibitor selectivity, several alternative methods are available to researchers.

Technology	Principle	Advantages	Disadvantages
KINOMEScan™	Competition Binding Assay	High throughput, broad kinase panel, quantitative K _d determination. [6] [9]	Measures binding, not enzymatic activity; may not detect allosteric inhibitors effectively.
KiNativ™	Activity-Based Probe Profiling	Measures inhibitor binding to kinases in a cellular lysate context. [10]	Can be more complex to interpret than in vitro assays.
Radiometric Assays	Measures transfer of radiolabeled phosphate	Considered a gold standard for measuring kinase activity. [11]	Use of radioactive materials, lower throughput.
Fluorescence/Luminescence-Based Assays	Measures changes in fluorescence or luminescence upon kinase activity	High throughput, non-radioactive.	Can be prone to interference from compound fluorescence.

The BMP Signaling Pathway and the Role of CDD-1653

CDD-1653's high selectivity for BMPR2 makes it a valuable tool for studying the BMP signaling pathway.



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Figure 2. The inhibitory action of **CDD-1653** on the BMP signaling pathway.

Pre-treatment with **CDD-1653** has been shown to significantly decrease the phosphorylation of SMAD1/5 in response to BMP9 stimulation in HUVECs.[2][12] This confirms its functional activity in a cellular context and aligns with its high-affinity binding to BMPR2.

Conclusion

The KINOMEscan™ analysis of **CDD-1653** demonstrates its exceptional selectivity for BMPR2. This high degree of specificity, coupled with its potent inhibitory activity, establishes **CDD-1653** as a valuable chemical probe for elucidating the physiological and pathological roles of the BMP signaling pathway. For researchers in drug development, the clean off-target profile of **CDD-1653** minimizes the potential for confounding results due to unintended kinase interactions, making it a superior tool for target validation and further therapeutic development.

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